

# Essential Safety and Handling Guidelines for Jmv 179

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## Compound of Interest

Compound Name: Jmv 179

Cat. No.: B1672975

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Disclaimer: No specific Safety Data Sheet (SDS) for **Jmv 179** (CAS No. 119386-87-7), a cholecystokinin receptor antagonist, was publicly available at the time of this writing. The following guidelines are based on general laboratory safety principles for handling potent, novel, or poorly characterized chemical compounds. Researchers must perform a risk assessment and consult their institution's environmental health and safety department before handling this substance.

**Jmv 179** is a specialized research chemical, and as such, requires careful handling to minimize exposure and ensure a safe laboratory environment. The following information provides essential guidance on personal protective equipment, disposal, and operational procedures.

## Personal Protective Equipment (PPE)

Given the unknown specific hazards of **Jmv 179**, a cautious approach to personal protective equipment is warranted. The following table summarizes the recommended PPE for handling this compound.

Protection Type	Recommended Equipment	Purpose
Eye Protection	Chemical splash goggles and a face shield	Protects against splashes, sprays, and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes	Prevents skin contact with the substance.
Respiratory Protection	A properly fitted respirator (e.g., N95 or higher)	Minimizes the risk of inhaling airborne particles of the compound.
Body Protection	A disposable gown or apron	Provides an additional layer of protection for clothing and skin.

## Operational and Disposal Plans

A clear and concise plan for the handling and disposal of **Jmv 179** is critical for laboratory safety and compliance.

### Operational Plan

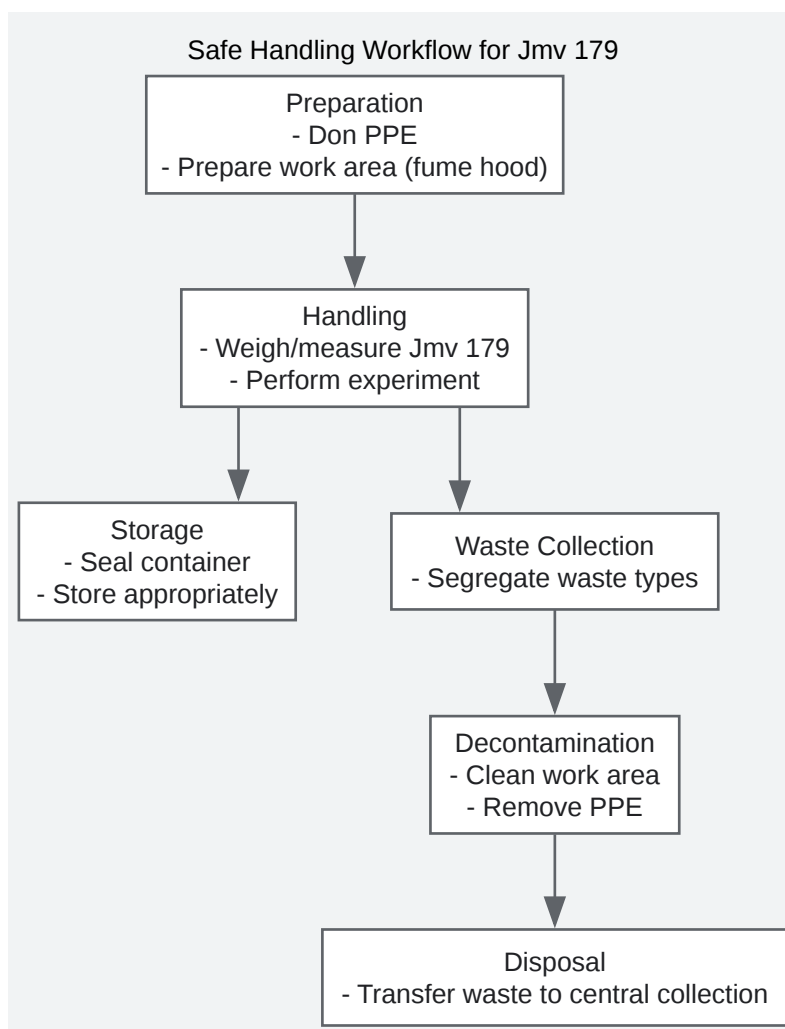
Step	Procedure	Key Considerations
1. Preparation	Work in a well-ventilated area, preferably within a chemical fume hood.	Ensure all necessary PPE is worn correctly before handling the substance.
2. Handling	Use appropriate tools (e.g., spatulas, forceps) to handle the solid compound.	Avoid creating dust. If dissolving, add solvent slowly to the solid.
3. Storage	Store in a clearly labeled, tightly sealed container in a cool, dry, and dark place.	Follow any specific storage temperature recommendations if available.
4. Spill Cleanup	In case of a spill, evacuate the immediate area and follow your institution's spill cleanup protocol for potent compounds.	Do not attempt to clean up a large spill without proper training and equipment.

## Disposal Plan

Waste Type	Disposal Method	Regulatory Compliance
Solid Waste	Collect in a designated, labeled waste container for chemical waste.	Dispose of as hazardous chemical waste through your institution's environmental health and safety program.
Liquid Waste	Collect in a designated, labeled waste container for chemical waste.	Do not pour down the drain. Dispose of as hazardous chemical waste.
Contaminated PPE	Dispose of in a designated waste container for chemically contaminated items.	Follow your institution's guidelines for the disposal of contaminated PPE.

## Experimental Workflow

The following diagram illustrates a general workflow for the safe handling of **Jmv 179** in a laboratory setting.



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#### Safe handling workflow for **Jmv 179**.

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